

Essential Safety and Operational Guide for 4,5-Dichlorophthalonitrile

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Compound of Interest

Compound Name: 4,5-Dichlorophthalonitrile

Cat. No.: B145054

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4,5-Dichlorophthalonitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

A summary of the key quantitative data for **4,5-Dichlorophthalonitrile** is presented below.

Property	Value
Appearance	White to almost white powder or crystal[1][2]
Molecular Formula	C ₈ H ₂ Cl ₂ N ₂ [3]
Molecular Weight	197.02 g/mol [3]
Melting Point	180-185 °C[1]
Purity	>98.0% (GC)[1][2]
Synonyms	1,2-Dichloro-4,5-dicyanobenzene[1][2][3]

Hazard Identification and Personal Protective Equipment (PPE)

4,5-Dichlorophthalonitrile is classified as toxic and hazardous.[\[1\]](#)[\[3\]](#) It is toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#) It also causes skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#)[\[3\]](#) Adherence to the following PPE guidelines is mandatory.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles meeting EN166 (EU) or ANSI Z87.1-1989 (US) standards. [4] A face shield should be worn over goggles when there is a risk of splashing or explosion. [5]
Hand Protection	Chemical-resistant gloves, such as nitrile gloves, should be worn. [6] Gloves must be inspected before use and disposed of after contact with the chemical. [5]
Body Protection	A chemical-resistant laboratory coat. [5] Long pants and closed-toe, closed-heel shoes are required to cover all skin. [5]
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent respirator should be used when handling the powder. [6] Engineering controls, such as a chemical fume hood, are the primary means of exposure control. [4]

Experimental Protocols: Safe Handling and Operational Plan

Strict adherence to the following procedures is crucial for the safe handling of **4,5-Dichlorophthalonitrile**.

1. Engineering Controls and Ventilation:

- Always handle **4,5-Dichlorophthalonitrile** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust.[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.[4]

2. Handling and Storage:

- Avoid breathing dust, fumes, or vapors.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][2]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Keep the container tightly closed and store it in a dry, well-ventilated, and locked area.[2]
- Contaminated clothing should be removed immediately and washed before reuse.[1]

3. Emergency First-Aid Procedures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.[1][2]
- If on Skin: Immediately wash the affected area with plenty of water. If skin irritation occurs or you feel unwell, seek medical attention.[1][2]
- If in Eyes: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[1][7] If eye irritation persists, get medical advice.[1]
- If Swallowed: Immediately call a poison center or doctor. Rinse the mouth with water.[1][2]

Chemical Spill and Disposal Plan

Proper containment and disposal are critical to prevent environmental contamination and further exposure.

1. Spill Response Protocol:

- Minor Spill: For a small, manageable spill, evacuate personnel from the immediate area. Wearing the appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.

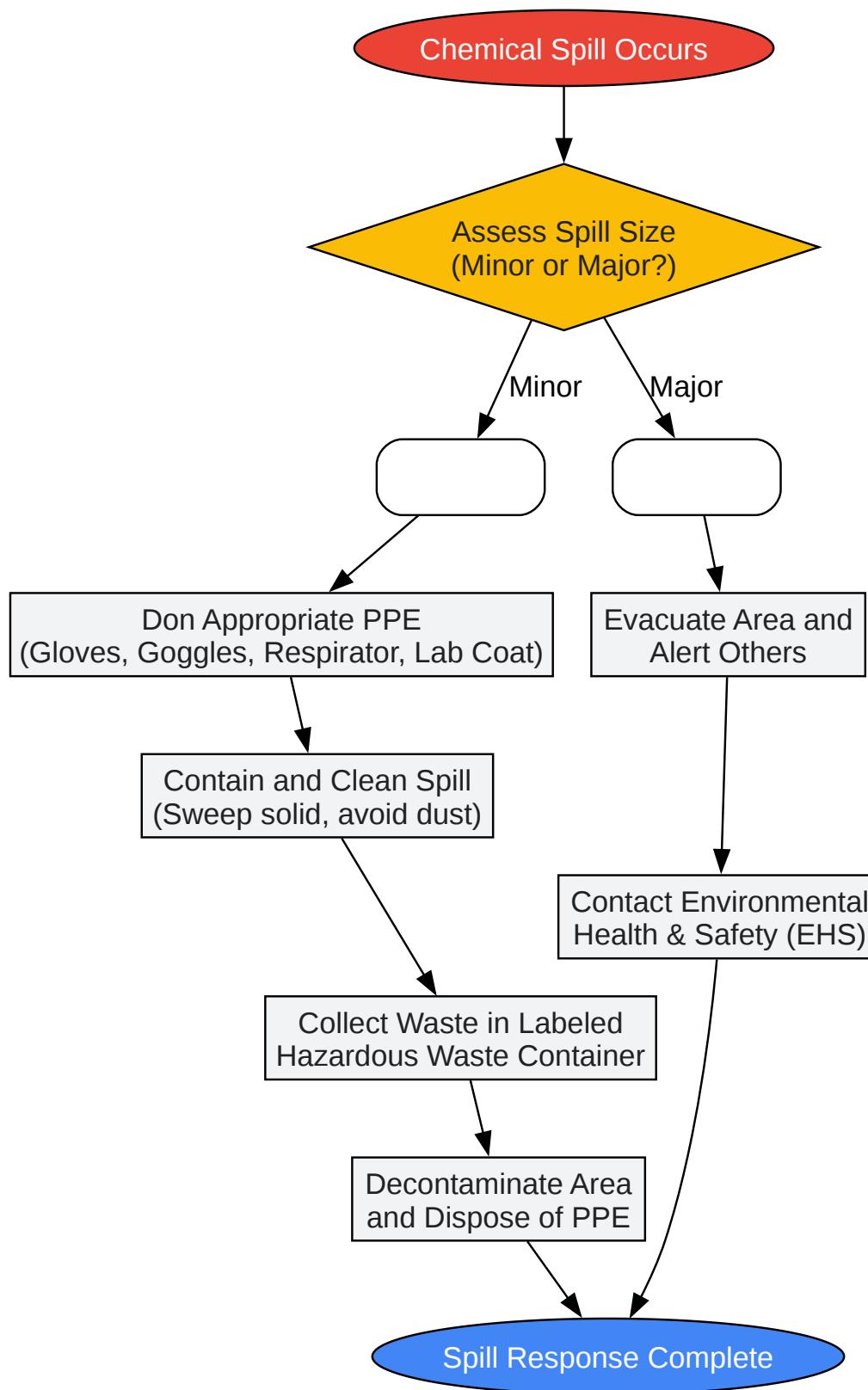
- Major Spill: In the event of a large spill, evacuate the laboratory immediately and prevent others from entering. Contact your institution's environmental health and safety department for assistance.[7]

2. Waste Disposal Protocol:

- All waste containing **4,5-Dichlorophthalonitrile** must be treated as hazardous waste.
- Dispose of the chemical and its container at an approved waste disposal facility.[1] Do not dispose of it in standard laboratory trash or down the drain.
- Empty containers should be managed as hazardous waste unless properly decontaminated. All waste containers must be clearly labeled with the contents and associated hazards and kept tightly sealed.[8]

Emergency Spill Workflow

The following diagram outlines the logical workflow for responding to a chemical spill of **4,5-Dichlorophthalonitrile**.



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Caption: Workflow for a **4,5-Dichlorophthalonitrile** spill response.

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